

A Comprehensive Technical Guide to the Safe Handling of 2-Bromo-6-methylisonicotinaldehyde

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Compound of Interest

Compound Name: 2-Bromo-6-methylisonicotinaldehyde

Cat. No.: B8250814

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling protocols for **2-Bromo-6-methylisonicotinaldehyde** (CAS No. 1060805-89-1), a key building block in pharmaceutical and agrochemical research. Due to its potential hazards, strict adherence to safety guidelines is imperative to ensure the well-being of laboratory personnel and the integrity of research outcomes. This document outlines the known hazards, recommended handling procedures, and emergency protocols associated with this compound.

Hazard Identification and Classification

While a comprehensive, officially harmonized GHS classification for **2-Bromo-6-methylisonicotinaldehyde** is not readily available in public databases, data for the closely related isomer, 5-Bromo-2-methylisonicotinaldehyde, provides critical insight into the potential hazards. Researchers should handle **2-Bromo-6-methylisonicotinaldehyde** with the assumption of similar or greater hazards until specific toxicological data becomes available.

Based on the data for its isomer, **2-Bromo-6-methylisonicotinaldehyde** should be treated as a substance that is:

- Harmful if swallowed.

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

The following table summarizes the anticipated GHS classification for **2-Bromo-6-methylisonicotinaldehyde**.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

GHS Pictogram:

GHS07: Exclamation Mark

Signal Word: Warning

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **2-Bromo-6-methylisonicotinaldehyde** is fundamental to its safe handling and storage.

Property	Value	Source
CAS Number	1060805-89-1	ChemScene[1]
Molecular Formula	C ₇ H ₆ BrNO	ChemScene[1]
Molecular Weight	200.03 g/mol	ChemScene[1]
Storage Temperature	4°C	ChemScene[1]
Storage Conditions	Store under nitrogen	ChemScene[1]

Experimental Protocols: Safe Handling and Storage

Adherence to meticulous experimental protocols is crucial for minimizing exposure and ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure.

PPE Item	Specification
Eye Protection	Chemical safety goggles with side shields.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.

Engineering Controls

Engineering controls are designed to isolate the hazard from the operator.

- **Ventilation:** Always handle **2-Bromo-6-methylisonicotinaldehyde** in a certified chemical fume hood to minimize inhalation of dust or vapors.
- **Safety Stations:** Ensure that a safety shower and an eyewash station are readily accessible in the immediate vicinity of the handling area.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.
- Use only non-sparking tools, especially when handling larger quantities.
- Ground all equipment when transferring the substance to prevent static discharge.

Storage Procedures

Proper storage is essential to maintain the stability of the compound and prevent accidents.

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- As recommended, store at 4°C under a nitrogen atmosphere to prevent degradation.^[1]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.

Emergency Procedures

A clear and well-rehearsed emergency plan is critical for responding effectively to accidental exposure or spills.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill Response

- Small Spills: Carefully sweep up the solid material, avoiding dust generation. Place in a sealed, labeled container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the material and place it in a designated container for disposal.

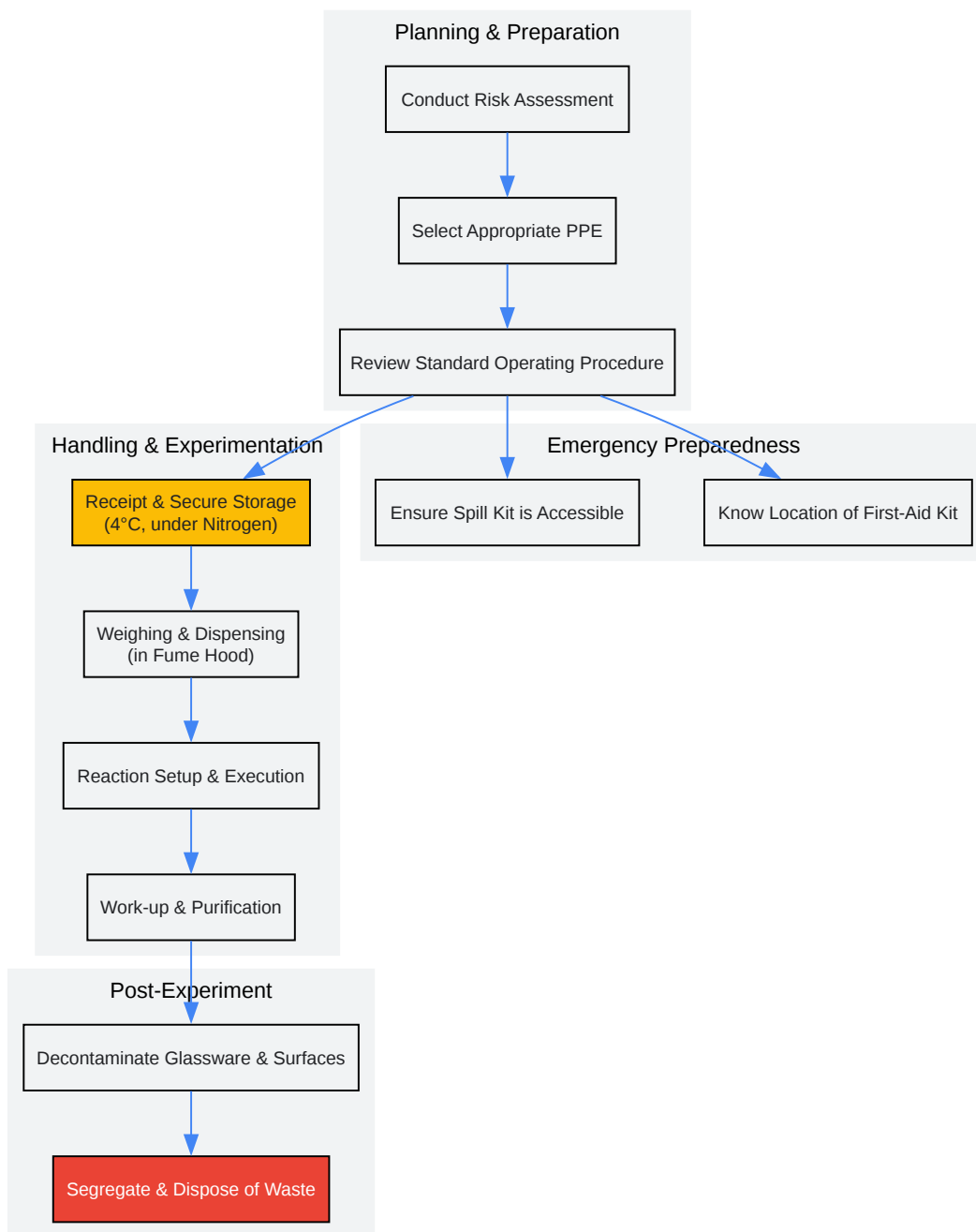
Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations. Contact a licensed professional waste disposal service to dispose of this material.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **2-Bromo-6-methylisonicotinaldehyde**, from procurement to disposal.

Safe Handling Workflow for 2-Bromo-6-methylisonicotinaldehyde



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Caption: A logical workflow for the safe handling of **2-Bromo-6-methylisonicotinaldehyde**.

This technical guide is intended to provide a framework for the safe handling of **2-Bromo-6-methylisonicotinaldehyde**. It is not exhaustive and should be supplemented with institution-specific safety protocols and a thorough review of the most up-to-date Safety Data Sheet. Always prioritize safety and consult with your institution's Environmental Health and Safety department for any questions or concerns.

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References

- 1. chemscene.com [chemscene.com]
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